

Application Notes and Protocols: Covalent Attachment of Amine-Reactive Dyes to Polymers

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Compound of Interest

Compound Name: RED 19

Cat. No.: B1170737

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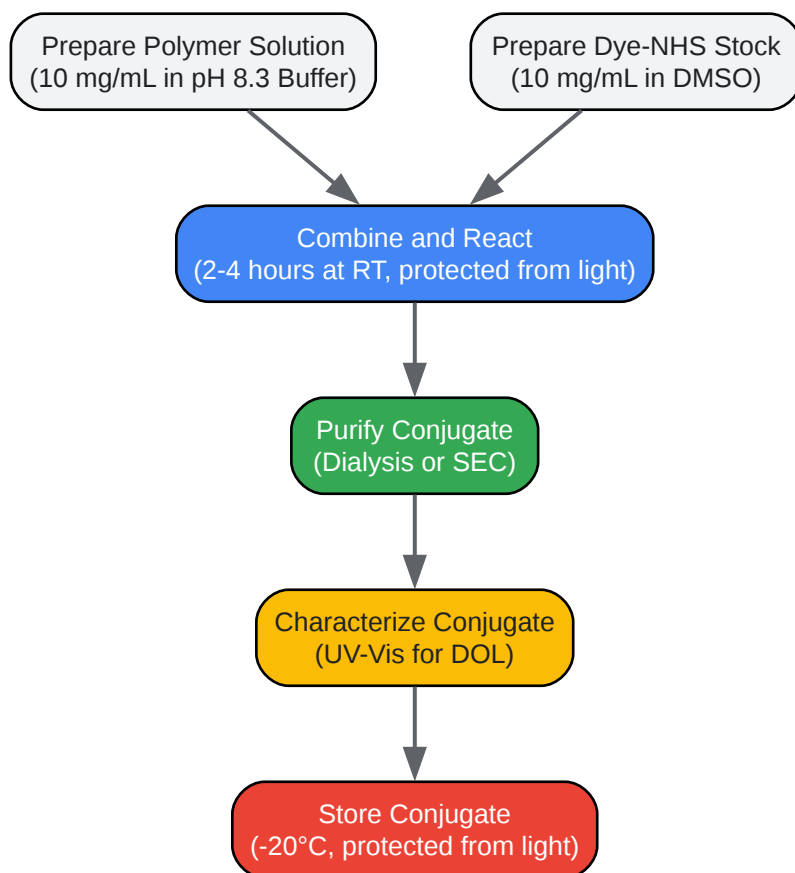
Introduction

This document provides a detailed protocol for the covalent attachment of an amine-reactive red fluorescent dye to a polymer backbone containing primary amine functional groups. The term "**RED 19**" does not correspond to a standard chemical nomenclature; therefore, this protocol describes a general procedure using a representative red fluorescent dye functionalized with an N-hydroxysuccinimide (NHS) ester. NHS esters are a common class of amine-reactive crosslinkers that readily form stable amide bonds with primary amines on polymers in a basic aqueous buffer.

This protocol is intended for researchers, scientists, and drug development professionals who are developing fluorescently labeled polymers for applications such as in vivo imaging, drug delivery tracking, and diagnostic assays. The following sections detail the necessary reagents, equipment, a step-by-step experimental procedure, and methods for characterizing the final polymer-dye conjugate.

Reaction Principle

The fundamental principle of this conjugation chemistry is the reaction between the NHS ester of the dye and a primary amine on the polymer. The amine group acts as a nucleophile, attacking the carbonyl carbon of the NHS ester. This results in the formation of a stable amide bond and the release of the N-hydroxysuccinimide leaving group. The reaction is typically carried out in a buffer with a pH between 7.2 and 8.5 to ensure the primary amine is deprotonated and thus sufficiently nucleophilic.



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